

Deep Dive: Mass Spectrometry Fragmentation of N-cyclohexyl-2-methoxybenzamide

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Compound of Interest

Compound Name: *N-cyclohexyl-2-methoxybenzamide*

CAS No.: 57149-81-2

Cat. No.: B382056

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Executive Summary & Chemical Context

N-cyclohexyl-2-methoxybenzamide (C₁₄H₁₉NO₂, MW 233.31 Da) is a structural isomer of several pharmacologically active compounds, including synthetic cannabinoid precursors and specific impurities in drug synthesis. Its accurate identification relies heavily on distinguishing it from its meta- (3-methoxy) and para- (4-methoxy) isomers.

While all three isomers share the same molecular ion (

at m/z 233) and base benzoyl fragments, the ortho-substitution in **N-cyclohexyl-2-methoxybenzamide** induces a unique "Ortho Effect." This proximity effect facilitates intramolecular hydrogen transfer and specific neutral losses (e.g., formaldehyde or methanol) that are mechanistically impossible for the meta and para isomers. This guide details these fragmentation pathways to serve as a definitive reference for structural elucidation.

Experimental Methodology (Self-Validating Protocol)

To ensure reproducible fragmentation patterns, the following GC-MS conditions are recommended. This protocol is designed to minimize thermal degradation while maximizing ion

abundance for diagnostic fragments.

Standardized GC-EI-MS Protocol

- Inlet Temperature: 250°C (Splitless mode recommended for trace analysis).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Column: Rxi-5Sil MS or equivalent (30 m × 0.25 mm × 0.25 μm).
- Oven Program:
 - Hold at 80°C for 1 min.
 - Ramp 20°C/min to 300°C.
 - Hold for 5 min.
- Ion Source: Electron Ionization (EI) at 70 eV.^[1]
- Source Temperature: 230°C.
- Transfer Line: 280°C.
- Scan Range: m/z 40–400.

Validation Check:

- Inject a standard of N-cyclohexylbenzamide (no methoxy group).
- Verify the base peak at m/z 105 (Benzoyl cation).
- If m/z 105 is <90% relative abundance, clean the ion source; contamination or incorrect tuning can suppress low-mass diagnostic ions.

Fragmentation Analysis & Mechanisms^{[2][3][4][5]}

Primary Fragmentation: Amide Bond Cleavage

The most dominant fragmentation pathway for N-substituted benzamides is the

-cleavage adjacent to the carbonyl group.

- Formation of the Acylium Ion (Base Peak Region): The molecular ion (

233) undergoes inductive cleavage at the amide bond (C-N), retaining the positive charge on the carbonyl carbon due to resonance stabilization from the benzene ring and the methoxy group.

- Fragment: 2-methoxybenzoyl cation.

- Observed Mass:

135.

- Relative Intensity: Typically the Base Peak (100%) or very high (>80%).^[2]

- Formation of the Amine Fragment: The charge can occasionally be retained on the nitrogen, though less favorably.

- Fragment: Cyclohexylaminyl cation.

- Observed Mass:

98 (often rearranges to m/z 56 or 41).

The "Ortho Effect": The Diagnostic Pathway

This is the critical differentiator.^[3] In the ortho isomer, the methoxy oxygen and the amide group are in close proximity (1,2-position).

- Mechanism: A 1,5-hydride shift or hydrogen transfer occurs from the amide nitrogen (or potentially the cyclohexyl

-proton) to the ortho-methoxy oxygen. This destabilizes the methoxy group, leading to the elimination of neutral molecules.

- Diagnostic Transition 1 (Loss of Formaldehyde): The 2-methoxybenzoyl cation (

135) eliminates a neutral formaldehyde molecule (CH₂O, 30 Da) via a four-membered transition state involving the ortho-oxygen.

- 135

105 (Hydroxyphenyl cation / Benzaldehyde-like cation).

- Significance: The para isomer (4-methoxy) cannot easily lose CH_2O ; it prefers losing CO (28 Da) to form m/z 107. Therefore, a significant peak at m/z 105 relative to 107 is a strong indicator of the ortho isomer.

- Diagnostic Transition 2 (Loss of Methanol): Direct elimination of methanol (CH_3OH , 32 Da) from the molecular ion is possible but less common in amides compared to esters. If observed,

at

201 is definitive.

Cyclohexyl Ring Fragmentation

The cyclohexyl moiety undergoes characteristic ring fragmentation, producing a series of low-mass hydrocarbon ions.

- 83: Cyclohexyl cation (
-).

- 55:

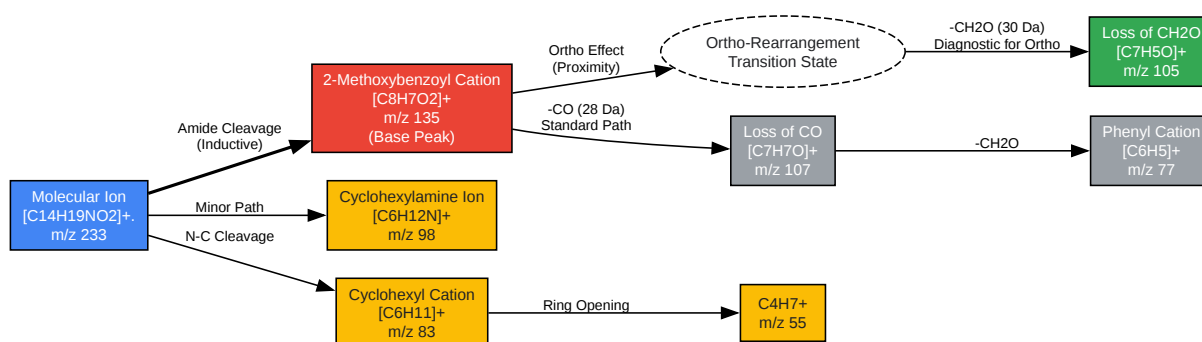
(Loss of ethene from cyclohexyl).

- 41:

(Allyl cation).

Visualizing the Fragmentation Pathways[2][4][5]

The following diagram illustrates the competing pathways, highlighting the unique "Ortho Effect" route.



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Caption: Mechanistic flow showing the divergence between standard benzoyl cleavage and the ortho-specific loss of formaldehyde.

Comparative Analysis: Ortho vs. Para vs. Unsubstituted

This table provides the key data points to distinguish **N-cyclohexyl-2-methoxybenzamide** from its closest alternatives.

Feature	N-cyclohexyl-2-methoxybenzamide (Ortho)	N-cyclohexyl-4-methoxybenzamide (Para)	N-cyclohexylbenzamide (Unsubstituted)
Molecular Ion ()	m/z 233	m/z 233	m/z 203
Base Peak	135 (2-methoxybenzoyl)	135 (4-methoxybenzoyl)	105 (Benzoyl)
Diagnostic Ion 1	105 (Loss of CH ₂ O from 135)	107 (Loss of CO from 135)	77 (Phenyl)
Diagnostic Ion 2	201 (Possible)	107 (Dominant secondary ion)	122 (Benzamide+H)
Ortho Effect?	YES (Prominent)	NO (Sterically impossible)	NO
Key Ratio	High 105/107 ratio	High 107/105 ratio	N/A

Interpretation Guide

- If m/z 135 is Base Peak: You have a methoxybenzamide isomer.
- Check m/z 105 vs 107:
 - If 105 is significant (approx. 20-50% of base peak)
Ortho isomer.
 - If 107 is dominant and 105 is weak/absent
Para (or Meta) isomer.
- Check m/z 77: Present in all, but usually formed via 105
77 (Ortho) or 107
77 (Para).

References

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